



Application Notes and Protocols for In Vitro Digestion of Cyanidin-3-Xyloside

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Compound of Interest					
Compound Name:	Cyanidin 3-Xyloside				
Cat. No.:	B11932047	Get Quote			

Audience: Researchers, scientists, and drug development professionals.

Introduction

Cyanidin-3-xyloside is a type of anthocyanin, a natural pigment with potential health benefits. Understanding its stability and bioaccessibility during digestion is crucial for the development of functional foods and pharmaceuticals. In vitro digestion models provide a valuable tool to simulate the physiological conditions of the human gastrointestinal tract, allowing for the assessment of the stability and release of bioactive compounds like cyanidin-3-xyloside from a food matrix. This document provides detailed protocols and application notes for assessing the stability of cyanidin-3-xyloside using a standardized in vitro digestion model.

Data Presentation

The stability of anthocyanins, including cyanidin derivatives, is significantly influenced by the pH changes and enzymatic activity within the gastrointestinal tract. Generally, anthocyanins are relatively stable in the acidic environment of the stomach but degrade considerably in the neutral to alkaline conditions of the small intestine.[1][2][3]

Table 1: Stability of Anthocyanins During Simulated In Vitro Digestion



Digestion Phase	рН	Key Enzymes	Typical Recovery of Cyanidin Glycosides (%)	Reference
Undigested	-	-	100	-
Oral	6.8 - 7.0	α-amylase	~95-100	[4]
Gastric	2.0 - 3.0	Pepsin	~90-100	[1][2][5]
Intestinal	7.0 - 7.5	Pancreatin, Bile Salts	~25-60	[1][2][3][5]

Note: The recovery percentages are based on studies of cyanidin-3-glucoside and other similar anthocyanins, as specific quantitative data for cyanidin-3-xyloside is limited. The stability can be influenced by the food matrix.

Experimental Protocols

This protocol is adapted from the internationally recognized INFOGEST method for in vitro digestion.[4]

- 1. Preparation of Simulated Digestion Fluids
- Simulated Salivary Fluid (SSF): Prepare a solution containing α-amylase (75 U/mL) in a buffer solution mimicking the electrolyte composition of saliva at pH 7.0.
- Simulated Gastric Fluid (SGF): Prepare a solution containing pepsin (2000 U/mL) in a buffer solution mimicking the electrolyte composition of gastric fluid at pH 3.0.
- Simulated Intestinal Fluid (SIF): Prepare a solution containing pancreatin (100 U/mL based on trypsin activity) and bile salts (10 mM) in a buffer solution mimicking the electrolyte composition of intestinal fluid at pH 7.0.

2. In Vitro Digestion Workflow

A static in vitro digestion model is commonly used and consists of three sequential phases: oral, gastric, and intestinal.



· Oral Phase:

- Mix the sample containing cyanidin-3-xyloside with the Simulated Salivary Fluid (SSF) at a 1:1 (w/v) ratio.
- Incubate the mixture at 37°C for 2 minutes with constant agitation.

Gastric Phase:

- Add Simulated Gastric Fluid (SGF) to the oral bolus at a 1:1 (v/v) ratio.
- Adjust the pH of the mixture to 3.0 using HCl.
- Incubate the mixture at 37°C for 2 hours with constant agitation.

• Intestinal Phase:

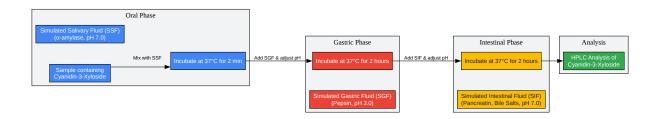
- Add Simulated Intestinal Fluid (SIF) to the gastric chyme at a 1:1 (v/v) ratio.
- Adjust the pH of the mixture to 7.0 using NaOH.
- Incubate the mixture at 37°C for 2 hours with constant agitation.

3. Sample Analysis

- At the end of each digestion phase, an aliquot of the digesta should be collected.
- To halt enzymatic reactions, the samples can be placed in an ice bath or heated.
- The concentration of cyanidin-3-xyloside in the collected aliquots can be determined using High-Performance Liquid Chromatography (HPLC) with a suitable detector (e.g., DAD or MS).
- The stability is calculated as the percentage of cyanidin-3-xyloside remaining at the end of each phase compared to the initial amount.

Mandatory Visualization

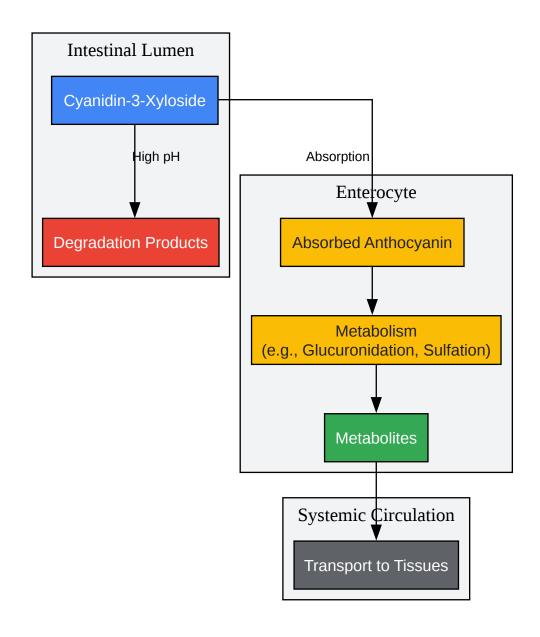




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Caption: Workflow of the in vitro digestion model for assessing Cyanidin-3-Xyloside stability.





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Caption: Simplified signaling pathway of anthocyanin absorption and metabolism.

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